

Personal protective equipment for handling 1,3-Benzodioxole-5-sulfonyl chloride

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Compound of Interest

Compound Name: 1,3-Benzodioxole-5-sulfonyl chloride

Cat. No.: B056689

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Essential Safety and Handling Guide for 1,3-Benzodioxole-5-sulfonyl chloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Benzodioxole-5-sulfonyl chloride** (CAS No. 115010-10-1). Adherence to these procedures is essential for ensuring laboratory safety.

Chemical Safety Overview

1,3-Benzodioxole-5-sulfonyl chloride is classified as a corrosive solid that causes severe skin burns and eye damage.^[1] It may also cause respiratory irritation.^[1] Ingestion can lead to severe swelling and damage to delicate tissues, with a risk of perforation.^[1]

Hazard Classification	Description
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.[1]
Specific target organ toxicity	Category 3: May cause respiratory irritation.[1]
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.
Aquatic Hazard (Short-term)	Category 3: Harmful to aquatic life.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **1,3-Benzodioxole-5-sulfonyl chloride**.

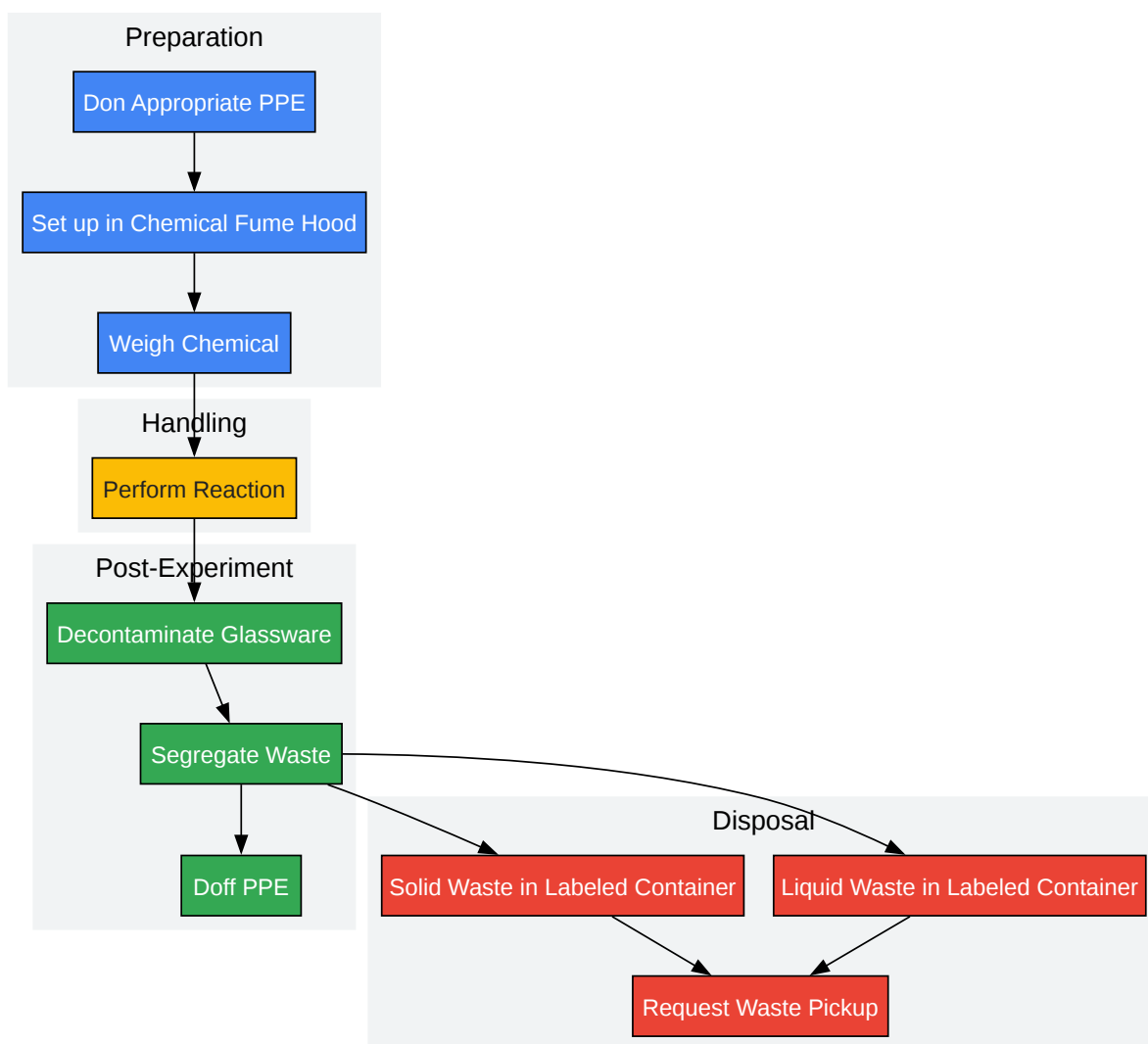
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield (8-inch minimum). [2]	To protect against splashes and dust that can cause severe eye damage.[1]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and a complete suit protecting against chemicals. [2][3]	To prevent skin contact which can cause severe burns.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[1] Use in a well-ventilated area or under a chemical fume hood. [1][4]	To prevent inhalation of dust or vapors which can cause respiratory irritation.[1]

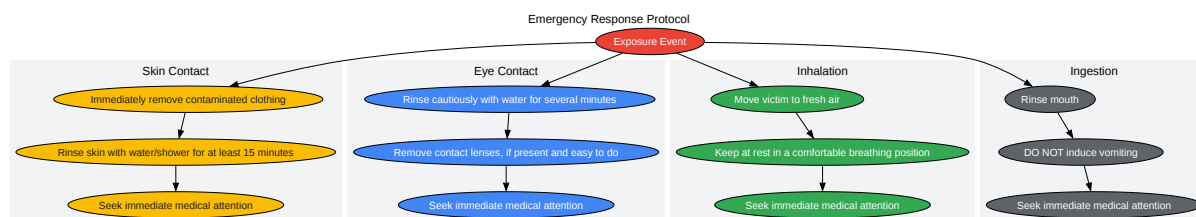
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks.

Experimental Workflow

Experimental Workflow for 1,3-Benzodioxole-5-sulfonyl chloride





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